Comparing the PET imaging potential of different [18F] labeled aminopyridines

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*2-Methyl-4-Aminopyridine*
CAS No.:	*18437-58-4*
Cat. No.:	*B1174260*

Get Quote

A Comparative Guide to [18F] Labeled Aminopyridines for PET Imaging

The aminopyridine scaffold has emerged as a privileged structure in the development of Positron Emission Tomography (PET) radiotracers, owing to its versatile chemistry and ability to be tailored for high-affinity binding to a variety of biological targets. The introduction of the positron-emitting radionuclide, fluorine-18 ([18F]), with its near-ideal half-life of 109.8 minutes and low positron energy, allows for high-resolution imaging and centralized production and distribution of these valuable molecular imaging agents[1][2]. This guide provides a comparative analysis of prominent [18F] labeled aminopyridines, offering researchers, scientists, and drug development professionals a comprehensive overview of their PET imaging potential, supported by experimental data and field-proven insights.

The Rationale for Fluorinating Aminopyridines in PET Tracer Development

© 2026 BenchChem. All rights reserved.

The decision to incorporate [18F] into an aminopyridine structure is driven by several key factors. The relatively long half-life of [18F] is advantageous for multi-step radiosynthesis and allows for PET imaging studies that can track biological processes over several hours[1][3]. Furthermore, the low positron energy of [18F] results in a shorter positron range in tissue, leading to higher spatial resolution in the resulting PET images compared to other common PET radionuclides[3]. From a chemical perspective, the carbon-fluorine bond is strong, which can enhance the metabolic stability of the tracer in vivo. The strategic placement of the [18F] label on the aminopyridine core or its substituents can be optimized to maintain or even improve the tracer's binding affinity and selectivity for its target, while also fine-tuning its pharmacokinetic properties for optimal imaging contrast.

Comparative Analysis of Key [18F] Labeled Aminopyridine PET Tracers

The utility of [18F] labeled aminopyridines spans a range of applications in neuroscience and oncology. This section provides a comparative overview of some of the most significant tracers developed to date, with a focus on their target, radiochemistry, and in vivo performance.

For Neuroimaging Applications

1. Tracers for Metabotropic Glutamate Receptor 5 (mGluR5)

The mGluR5 is a key target in the study of various neuropsychiatric disorders, and several [18F] labeled aminopyridine-based tracers have been developed for its in vivo quantification.

- [18F]FPEB (3-[18F]Fluoro-5-[(pyridin-3-yl)ethynyl]benzonitrile): [18F]FPEB is a potent and selective mGluR5 antagonist that has been successfully translated to human studies[4]. It exhibits excellent properties as a central nervous system (CNS) ligand, providing high-quality, specific images of mGluR5 distribution in the brain[4]. PET studies with [18F]FPEB have demonstrated high uptake in mGluR5-rich regions such as the caudate and low uptake in the cerebellum, which is often used as a reference region[4]. The tracer is safe and well-tolerated in humans, and its regional brain distribution is consistent with postmortem autoradiographic findings. The repeatability of measurements with [18F]FPEB suggests its suitability for quantifying mGluR5 in longitudinal studies.

© 2026 BenchChem. All rights reserved.

- Comparison with other mGluR5 Tracers: While direct head-to-head comparisons with other [18F] labeled aminopyridine mGluR5 tracers are limited in the literature, [18F]FPEB has been compared to the [11C] labeled tracer [11C]ABP688. These studies have helped to validate its performance and understand its kinetic properties[5]. [18F]FPEB has shown favorable reversible kinetics, high specificity, and an absence of brain radiometabolites, making it a highly useful tracer for in vivo visualization of mGluR5[6].

2. Tracers for Demyelination (Targeting Voltage-Gated Potassium Channels)

In demyelinating diseases such as multiple sclerosis (MS), voltage-gated potassium channels (Kv1.1 and Kv1.2), which are normally located under the myelin sheath, become exposed. This has provided a novel target for imaging demyelinated axons.

- [18F]3F4AP (3-[18F]Fluoro-4-aminopyridine): This tracer is a radiofluorinated analog of the MS drug 4-aminopyridine (dalfampridine)[7][8]. It binds to exposed potassium channels on demyelinated axons and has shown promise for imaging demyelinated lesions[7][8]. Studies in non-human primates have demonstrated that [18F]3F4AP has favorable properties for brain imaging, including high brain penetration, high metabolic stability, and fast kinetics[9]. Importantly, it has shown higher uptake in demyelinated areas compared to normally myelinated white matter[10]. First-in-human studies have confirmed its safety and have shown heterogeneous binding across MS lesions, suggesting its potential to differentiate lesions with varying degrees of axonal integrity[11][12].

- [18F]5Me3F4AP (5-Methyl-3-[18F]fluoro-4-aminopyridine): This is a derivative of [18F]3F4AP developed to improve upon its metabolic stability[13]. While [18F]3F4AP showed good stability in anesthetized animals, its stability was lower in awake humans[14][15]. In vitro studies have shown that [18F]5Me3F4AP has a slower rate of metabolism while maintaining a comparable binding affinity for potassium channels[13]. PET/CT studies in mice have demonstrated that [18F]5Me3F4AP effectively crosses the blood-brain barrier and has kinetics comparable to [18F]3F4AP, making it a promising candidate for further investigation[13].

3. Tracers for Neuroinflammation (Targeting Colony-Stimulating Factor 1 Receptor - CSF-1R)

Neuroinflammation is a hallmark of many neurological disorders, and activated microglia are key players in this process. CSF-1R is a marker for activated microglia, making it an attractive

© 2026 BenchChem. All rights reserved.

target for PET imaging.

- [18F]Labeled o-aminopyridyl alkynyl derivatives: A series of [18F] labeled o-aminopyridyl alkynyl derivatives have been developed as potential CSF-1R PET tracers[16][17]. These tracers have shown nanomolar binding affinities for CSF-1R[16]. In a murine model of neuroinflammation, these tracers demonstrated a significant increase in brain uptake compared to control animals. Some of these tracers, such as [18F]3, have shown high brain uptake and reversible kinetics in non-human primate PET studies[18]. These findings suggest their potential for quantifying neuroinflammation in vivo.

For Oncological Applications

The application of [18F] labeled aminopyridines in oncology is an emerging area of research. These tracers are being developed to visualize and quantify various aspects of tumor biology, such as tumor proliferation and specific receptor expression. While less established than their neurological counterparts, they hold promise for improving cancer diagnosis, staging, and monitoring treatment response[2][19][20].

Quantitative Data Summary

For a direct comparison of the performance of these tracers, the following table summarizes key experimental data. It is important to note that these values are often reported under different experimental conditions and should be interpreted with this in mind.

© 2026 BenchChem. All rights reserved.

Tracer	Target	Radiochemical Yield (RCY) (decay-corrected)	Molar Activity (Am) (at end of synthesis)	Lipophilicity (LogD)	Brain Uptake (%ID/g)
[18F]FPEB	mGluR5	2.6% (average) - 9.2% (highest)[21], 20% ± 5% (iodonium ylide method) [22]	5.32 ± 2.47 mCi/nmol[21], 666 ± 51.8 GBq/μmol[22]	-	High specific signal in target regions
[18F]3F4AP	Kv1.1/1.2	~5-15%	~100-200 mCi/μmol	0.41 (pH 7.4) [23]	SUV brain/blood > 2 at 1h[10]
[18F]5Me3F4AP	Kv1.1/1.2	~50% (isotope exchange)	Acceptable for preclinical imaging	0.66 (pH 7.4)	Comparable to [18F]3F4AP in mice[13]
[18F]4 (CSF-1R)	CSF-1R	17.2 ± 5.3%	9-12 GBq/μmol	-	1.52 ± 0.15 at 15 min (mice) [16]
[18F]5 (CSF-1R)	CSF-1R	14.0 ± 4.3%	6-8 GBq/μmol	-	0.91 ± 0.07 at 15 min (mice) [16]

Experimental Protocols

To provide practical insights for researchers, this section outlines standardized, step-by-step methodologies for key experiments.

© 2026 BenchChem. All rights reserved.

Detailed Protocol for Automated Radiosynthesis of [18F]FPEB

This protocol is adapted from a common automated synthesis procedure for [18F]FPEB.

Objective: To produce [18F]FPEB with high radiochemical purity and molar activity suitable for preclinical and clinical PET imaging.

Materials:

- [18F]Fluoride in [18O]water from a cyclotron.
- Anion exchange cartridge (e.g., Chromafix 30-PS-HCO3).
- Eluent: Cesium carbonate in aqueous acetonitrile.
- Precursor: 3-nitro-5-((pyridin-3-yl)ethynyl)benzonitrile or an iodonium ylide precursor.
- Solvent: Anhydrous Dimethyl sulfoxide (DMSO).
- Automated synthesis module (e.g., GE TRACERlab™ FX2 N).
- Semi-preparative HPLC system with a C18 column.
- Solid-phase extraction (SPE) cartridge (e.g., C18 Sep-Pak).
- Sterile filters (0.22 µm).

Procedure:

- [18F]Fluoride Trapping: Load the cyclotron-produced [18F]fluoride/[18O]water onto the anion exchange cartridge to trap the [18F]fluoride.
- Elution: Elute the trapped [18F]fluoride from the cartridge into the reaction vessel using the cesium carbonate solution[4].
- Azeotropic Drying: Dry the [18F]fluoride by azeotropic distillation with multiple additions of acetonitrile at elevated temperature (e.g., 120°C) under a stream of nitrogen to remove

© 2026 BenchChem. All rights reserved.

water[4].

- Radiolabeling Reaction:
  - Dissolve the FPEB precursor in anhydrous DMSO.
  - Add the precursor solution to the dried [18F]fluoride in the reaction vessel.
  - Heat the reaction mixture. For the nitro-precursor, this may involve microwave heating (e.g., 4 minutes at 50 W)[4]. For the iodonium ylide precursor, conventional heating (e.g., 80°C for 5 minutes) is effective[22].
- Quenching and Dilution: After the reaction is complete, cool the mixture and quench it with a suitable solvent, typically a mixture of water and acetonitrile[22].
- Purification:
  - Load the crude reaction mixture onto a semi-preparative HPLC column.
  - Elute the [18F]FPEB using a suitable mobile phase (e.g., acetonitrile/water with a buffer)[4].
  - Collect the fraction corresponding to [18F]FPEB, which is identified by both UV and radiation detectors.
- Formulation:
  - Dilute the collected HPLC fraction with sterile water.
  - Pass the diluted solution through a C18 SPE cartridge to trap the [18F]FPEB.
  - Wash the cartridge with sterile water to remove any remaining HPLC solvents.
  - Elute the final [18F]FPEB product from the cartridge with a small volume of ethanol, followed by sterile saline[4].
  - Pass the final product through a 0.22 µm sterile filter into a sterile vial.

© 2026 BenchChem. All rights reserved.

- Quality Control: Perform standard quality control tests, including radiochemical purity (by HPLC), pH, and visual inspection, to ensure the product is suitable for injection.

Standardized Protocol for In Vivo PET Imaging in Rodents

This protocol provides a general framework for conducting a dynamic PET scan in a rodent model.

Objective: To assess the in vivo biodistribution and kinetics of an [18F] labeled aminopyridine tracer in a rodent model.

Materials:

- [18F] labeled aminopyridine tracer, formulated in sterile saline.
- Small animal PET/CT or PET/MRI scanner.
- Anesthesia system (e.g., isoflurane).
- Tail vein catheter.
- Heating pad or lamp to maintain body temperature.
- Animal holder compatible with the scanner.

Procedure:

- Animal Preparation:
  - Fast the animal for 4-6 hours prior to the scan to reduce variability in tracer uptake, particularly for tracers targeting metabolic processes.
  - Anesthetize the animal using isoflurane (e.g., 2-3% for induction, 1.5-2% for maintenance) in oxygen.
  - Place a catheter in the tail vein for tracer injection.

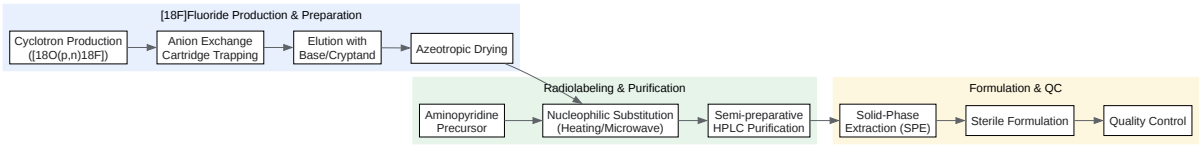
© 2026 BenchChem. All rights reserved.

- Positioning: Secure the anesthetized animal on the scanner bed. Ensure the region of interest (e.g., the brain) is centered in the field of view of the PET scanner.
- Tracer Administration and PET Scan:
  - Start the dynamic PET scan acquisition.
  - After a short baseline scan (e.g., 30-60 seconds), inject a bolus of the [18F] labeled aminopyridine tracer (e.g., ~20 MBq) through the tail vein catheter, followed by a saline flush[24].
  - Continue the dynamic PET scan for a predetermined duration (e.g., 60-120 minutes)[24].
- Anatomical Imaging: Following the PET scan, acquire a CT or MRI scan for anatomical co-registration and attenuation correction without moving the animal.
- Image Reconstruction and Analysis:
  - Reconstruct the dynamic PET data into a series of time frames.
  - Co-register the PET images with the anatomical CT or MRI images.
  - Draw regions of interest (ROIs) on the anatomical images for the target and reference regions.
  - Generate time-activity curves (TACs) for each ROI by plotting the radioactivity concentration in the ROI as a function of time.
  - Calculate standardized uptake values (SUVs) for quantitative analysis.
  - Perform kinetic modeling of the TACs to estimate parameters such as the volume of distribution (VT) or binding potential (BPND), which can provide more specific measures of tracer binding.

Visualizing the Workflow and Concepts

To better illustrate the processes and relationships discussed, the following diagrams are provided in Graphviz DOT language.

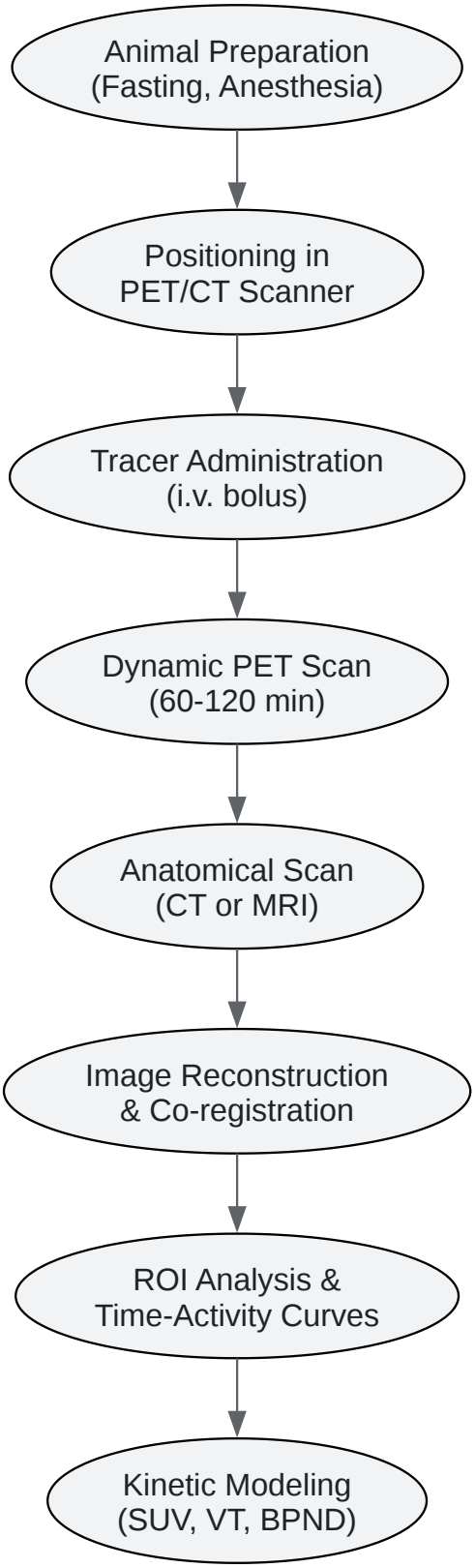
© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: Automated radiosynthesis workflow for [18F] labeled aminopyridines.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: Step-by-step in vivo PET imaging protocol for rodents.

© 2026 BenchChem. All rights reserved.

Conclusion and Future Directions

The family of [18F] labeled aminopyridine PET tracers represents a significant advancement in molecular imaging, providing powerful tools to study a range of biological targets in both preclinical and clinical settings. Tracers like [18F]FPEB and [18F]3F4AP have demonstrated considerable success in imaging mGluR5 and demyelination, respectively, with ongoing research focused on developing next-generation tracers with improved properties such as enhanced metabolic stability.

The future of this field lies in the continued development of novel aminopyridine-based tracers for a wider array of targets in neuroscience and oncology. Direct comparative studies of different tracers under standardized conditions will be crucial for selecting the optimal imaging agent for a specific application. Furthermore, the refinement of radiolabeling methodologies to improve yields and simplify production will facilitate the broader accessibility of these important research and diagnostic tools. As our understanding of the molecular basis of disease deepens, [18F] labeled aminopyridines are poised to play an increasingly vital role in the advancement of personalized medicine.

References

- [18F]FPEB, a Novel PET Radiopharmaceutical for Quantifying Metabotropic Glutamate 5 Receptors (mGluR5): A First-in-Human Study of Radiochemical Safety, Biokinetics, and Radiation Dosimetry. Journal of Nuclear Medicine. [Link]
- Preparation of the Metabotropic Glutamate Receptor 5 (mGluR5) PET Tracer [18F]FPEB for Human Use: An Automated Radiosynthesis and a Novel One-Pot Synthesis of its Radiolabeling Precursor. Applied Radiation and Isotopes. [Link]
- Direct comparison of [18F]3F4AP and [11C]3MeO4AP: two novel PET radiotracers for imaging Kv1 channels in the CNS. Journal of Nuclear Medicine. [Link]
- 18F-Labeled o-aminopyridyl alkynyl radioligands targeting colony-stimulating factor 1 receptor for neuroinflammation imaging. Bioorganic & Medicinal Chemistry. [Link]
- In vivo variation in same-day estimates of metabotropic glutamate receptor subtype 5 binding using [11C]ABP688 and [18F]FPEB. Journal of Cerebral Blood Flow & Metabolism. [Link]

© 2026 BenchChem. All rights reserved.

- [18F]FPEB, a Novel PET Radiopharmaceutical for Quantifying Metabotropic Glutamate 5 Receptors (mGluR5): A First-in-Human Study of Radiochemical Safety, Biokinetics, and Radiation Dosimetry. Journal of Nuclear Medicine. [Link]
- Fluorinated 4-aminopyrdines as PET tracers for MS. Journal of Nuclear Medicine. [Link]
- Iodonium Ylide–Mediated Radiofluorination of 18 F-FPEB and Validation for Human Use. Journal of Nuclear Medicine. [Link]
- Revisiting the Radiosynthesis of [18F]FPEB and Preliminary PET Imaging in a Mouse Model of Alzheimer's Disease. Molecules. [Link]
- Recent advancements in new tracers from first-in-human studies. EJNMMI Radiopharmacy and Chemistry. [Link]
- Evaluation of the potassium channel tracer [18F]3F4AP in rhesus macaques. Journal of Cerebral Blood Flow & Metabolism. [Link]
- Isotopic Radiolabeling of Crizotinib with Fluorine-18 for In Vivo Pet Imaging. Molecules. [Link]
- Evaluation of [18F]FMTEB in Sprague Dawley rats as a PET tracer for metabotropic glutamate receptor 5. EJNMMI Research. [Link]
- Development of 18F-Labeled Radiotracers for PET Imaging of the Adenosine A2A Receptor: Synthesis, Radiolabeling and Preliminary Biological Evaluation. Molecules. [Link]
- First evaluation in multiple sclerosis using PET tracer [18F]3F4AP demonstrates heterogeneous binding across lesions. European Journal of Nuclear Medicine and Molecular Imaging. [Link]
- Fluorine-18-labeled PET radiotracers for imaging the macrophage colony-stimulating factor 1 receptor (CSF1R). EJNMMI Research. [Link]
- Test-retest evaluation of [F-18]FPEB, a PET tracer for the mGluR5 receptors in humans. Journal of Nuclear Medicine. [Link]

© 2026 BenchChem. All rights reserved.

- Imaging Demyelinated Axons After Spinal Cord Injuries with PET Tracer [18F]3F4AP. Journal of Nuclear Medicine. [Link]
- Comparison of [^{18}F]3F4AP PET findings and myelin water imaging. ResearchGate. [Link]
- Novel Tracers and Radionuclides in PET Imaging. Radiology Key. [Link]
- Radiochemical Synthesis and Evaluation in Non-Human Primates of 3-[11C]methoxy-4-aminopyridine: A Novel PET Tracer for Imaging Potassium Channels in the CNS. ACS Chemical Neuroscience. [Link]
- Development of 18F-labeled radiotracers for neuroreceptor imaging with positron emission tomography. Pharmaceuticals. [Link]
- Can [18F]3F4AP detect brain demyelination? Evaluation of novel PET tracer in nonhuman primates and humans. Grantome. [Link]
- 18F-Labeled PET Radiotracers for Imaging Neuroinflammation in the Brain. Johns Hopkins Technology Ventures. [Link]
- Fluorinated 4-aminopyridines as PET tracers for multiple sclerosis. Morressier. [Link]
- Toward Novel [18F]Fluorine-Labeled Radiotracers for the Imaging of α-Synuclein Fibrils. Frontiers in Chemistry. [Link]
- PET Tracer for Myelin Loss Shows Good Safety in 1st-in-human Study. Multiple Sclerosis News Today. [Link]
- Comparison of [18F]-tracers in various experimental tumor models by PET imaging and identification of an early response biomarker for the novel microtubule stabilizer patupilone. Molecular Imaging and Biology. [Link]
- Insight into the Development of PET Radiopharmaceuticals for Oncology. Molecules. [Link]
- Metabolic Stability of the Demyelination PET Tracer [18F]3F4AP and Identification of its Metabolites. bioRxiv. [Link]

© 2026 BenchChem. All rights reserved.

- 18F-labeled styrylpyridines as PET agents for amyloid plaque imaging. Journal of Medicinal Chemistry. [Link]
- Synthesis of K + channel radioligand [18 F]5-methyl-3-fluoro-4-aminopyridine and PET imaging in mice. bioRxiv. [Link]
- PET Tracer for Imaging Demyelinating Diseases. YouTube. [Link]
- Research Progress on 18F-Labeled Agents for Imaging of Myocardial Perfusion with Positron Emission Tomography. Molecules. [Link]
- Metabolic Stability of the Demyelination PET Tracer [18F]3F4AP and Identification of its Metabolites. bioRxiv. [Link]
- Chemical structures of 4-aminopyridine (4AP) and related PET tracers. ResearchGate. [Link]
- Dual tracer imaging of SPECT and PET probes in living mice using a sequential protocol. PLoS One. [Link]
- Human biodistribution and radiation dosimetry of the demyelination tracer [18F]3F4AP. medRxiv. [Link]
- A Protocol for Simultaneous In Vivo Imaging of Cardiac and Neuroinflammation in Dystrophin-Deficient MDX Mice Using [18F]FEPPA PET. Journal of Visualized Experiments. [Link]
- A guideline proposal for mice preparation and care in 18F-FDG PET imaging. Biocell. [Link]
- Tracer PET-MRI protocol to measure Brain Energy Substrates Uptake. YouTube. [Link]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. Development of 18F-labeled radiotracers for neuroreceptor imaging with positron emission tomography - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Comparison of [18F]-tracers in various experimental tumor models by PET imaging and identification of an early response biomarker for the novel microtubule stabilizer patupilone - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Development of 18F-Labeled Radiotracers for PET Imaging of the Adenosine A2A Receptor: Synthesis, Radiolabeling and Preliminary Biological Evaluation | MDPI [mdpi.com]
- 4. [18F]FPEB, a Novel PET Radiopharmaceutical for Quantifying Metabotropic Glutamate 5 Receptors (mGluR5): A First-in-Human Study of Radiochemical Safety, Biokinetics, and Radiation Dosimetry - PMC [pmc.ncbi.nlm.nih.gov]
- 5. In vivo variation in same-day estimates of metabotropic glutamate receptor subtype 5 binding using [11C]ABP688 and [18F]FPEB - PMC [pmc.ncbi.nlm.nih.gov]
- 6. researchgate.net [researchgate.net]
- 7. Recent advancements in new tracers from first-in-human studies - PMC [pmc.ncbi.nlm.nih.gov]
- 8. Imaging Demyelinated Axons After Spinal Cord Injuries with PET Tracer [18F]3F4AP | Journal of Nuclear Medicine [jnm.snmjournals.org]
- 9. Evaluation of the potassium channel tracer [18F]3F4AP in rhesus macaques - PMC [pmc.ncbi.nlm.nih.gov]
- 10. Fluorinated 4-aminopyrdines as PET tracers for MS | Journal of Nuclear Medicine [jnm.snmjournals.org]
- 11. First evaluation in multiple sclerosis using PET tracer [18F]3F4AP demonstrates heterogeneous binding across lesions - PubMed [pubmed.ncbi.nlm.nih.gov]
- 12. multiplesclerosisnewstoday.com [multiplesclerosisnewstoday.com]
- 13. biorxiv.org [biorxiv.org]
- 14. Metabolic Stability of the Demyelination PET Tracer [18F]3F4AP and Identification of its Metabolites | bioRxiv [biorxiv.org]
- 15. biorxiv.org [biorxiv.org]
- 16. 18F-Labeled o-aminopyridyl alkynyl radioligands targeting colony-stimulating factor 1 receptor for neuroinflammation imaging - PubMed [pubmed.ncbi.nlm.nih.gov]
- 17. Technology -18F-Labeled PET Radiotracers for Imaging Neuroinflammation in the Brain [jhu.technologypublisher.com]

© 2026 BenchChem. All rights reserved.

- 18. Fluorine-18-labeled PET radiotracers for imaging the macrophage colony-stimulating factor 1 receptor (CSF1R) - PMC [pmc.ncbi.nlm.nih.gov]
- 19. Novel Tracers and Radionuclides in PET Imaging | Radiology Key [radiologykey.com]
- 20. Insight into the Development of PET Radiopharmaceuticals for Oncology [mdpi.com]
- 21. Preparation of the Metabotropic Glutamate Receptor 5 (mGluR5) PET Tracer [18F]FPEB for Human Use: An Automated Radiosynthesis and a Novel One-Pot Synthesis of its Radiolabeling Precursor - PMC [pmc.ncbi.nlm.nih.gov]
- 22. Iodonium Ylide–Mediated Radiofluorination of 18F-FPEB and Validation for Human Use | Journal of Nuclear Medicine [jnm.snmjournals.org]
- 23. Direct comparison of [18F]3F4AP and [11C]3MeO4AP: two novel PET radiotracers for imaging Kv1 channels in the CNS | Journal of Nuclear Medicine [jnm.snmjournals.org]
- 24. mdpi.com [mdpi.com]

- To cite this document: BenchChem. [Comparing the PET imaging potential of different [18F] labeled aminopyridines]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1174260/docs#comparing-the-pet-imaging-potential-of-different-18f-labeled-aminopyridines]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

© 2026 BenchChem. All rights reserved.

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.